

"15-LOX-1 inhibitor 1" lot-to-lot variability and quality control

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Compound of Interest

Compound Name: 15-LOX-1 inhibitor 1

Cat. No.: B2770240

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Technical Support Center: 15-LOX-1 Inhibitor 1

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using "15-LOX-1 inhibitor 1" (also known as compound 9c/i472).

Frequently Asked Questions (FAQs)

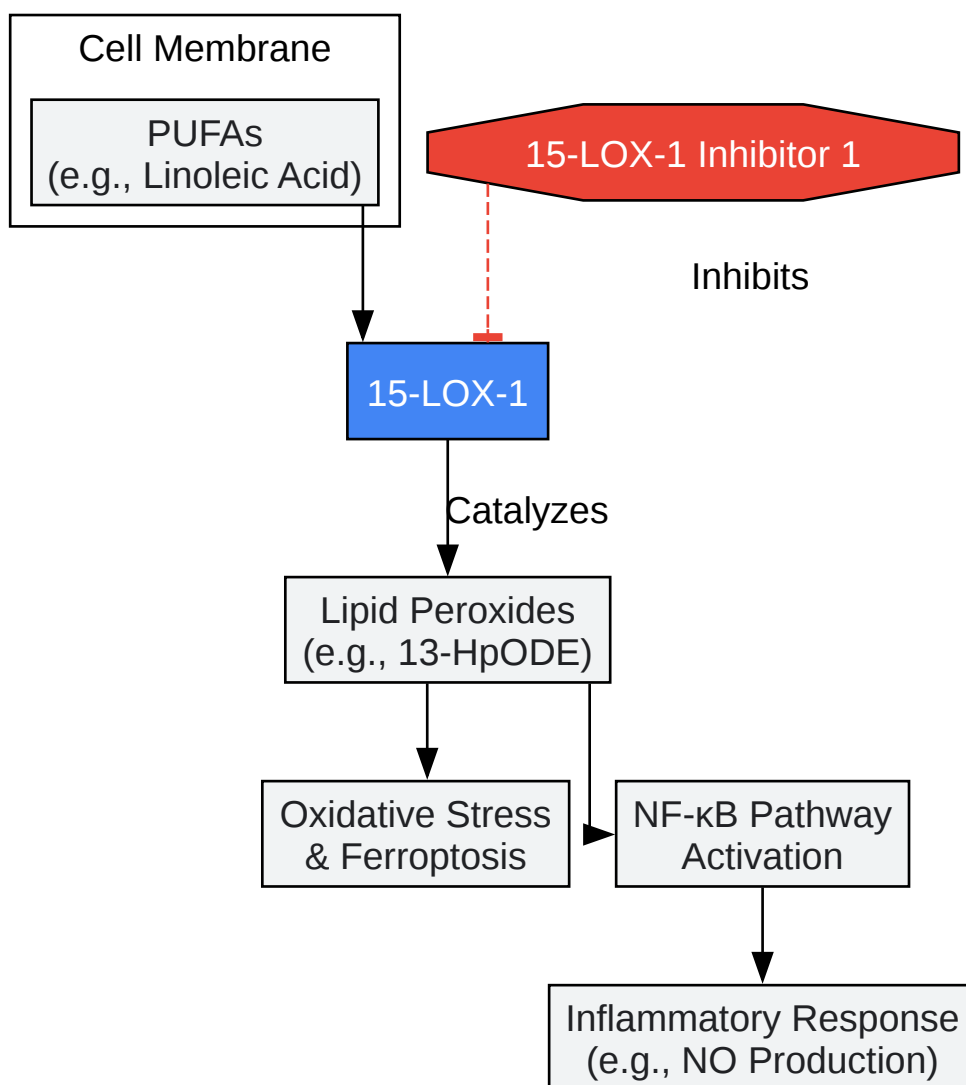
Q1: What is **15-LOX-1 inhibitor 1** and what is its mechanism of action?

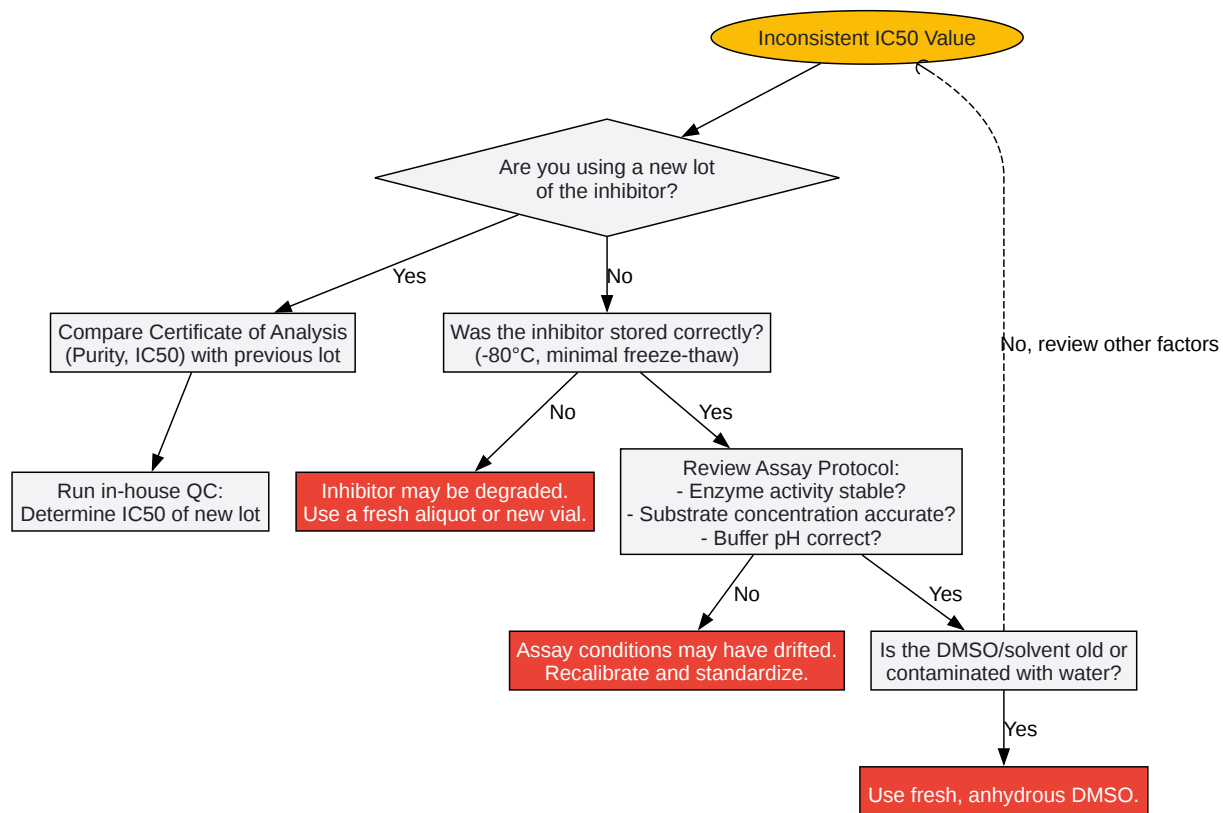
A1: **15-LOX-1 inhibitor 1** is a potent and selective small molecule inhibitor of 15-lipoxygenase-1 (15-LOX-1), with a reported half-maximal inhibitory concentration (IC₅₀) of 0.19 μ M.^{[1][2]} 15-LOX-1 is an enzyme that catalyzes the formation of lipid peroxides from polyunsaturated fatty acids like arachidonic and linoleic acid.^[1] The inhibitor works by preventing this enzymatic activity. In cellular models, it has been shown to protect macrophages from cell death induced by lipopolysaccharide (LPS) by inhibiting the formation of nitric oxide (NO) and reducing lipid peroxidation.^{[1][2][3]}

Q2: What is the primary signaling pathway involving 15-LOX-1?

A2: 15-LOX-1 acts on polyunsaturated fatty acids (PUFAs) to produce hydroperoxy fatty acids, such as 13-hydroperoxyoctadecadienoic acid (13-HpODE) from linoleic acid.^[1] These lipid peroxides can contribute to oxidative stress and are involved in inflammatory signaling

pathways. For instance, there is evidence of crosstalk between 15-LOX-1 activity and the NF- κ B signaling pathway, which is a key regulator of inflammation and cell survival.[\[1\]](#)[\[3\]](#)





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References

- 1. Novel 15-Lipoxygenase-1 Inhibitor Protects Macrophages from Lipopolysaccharide-Induced Cytotoxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. pubs.acs.org [pubs.acs.org]
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